Whitepaper: Spectroscopic Characterization and Structural Elucidation of 4-Cyclohexyl-1H-pyrazole

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Compound of Interest

Compound Name:	*4-cyclohexyl-1H-Pyrazole*
CAS No.:	*73123-52-1*
Cat. No.:	*B1610733*

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Executive Summary

4-Cyclohexyl-1H-pyrazole (CAS No. 73123-52-1) is a highly versatile heterocyclic building block extensively utilized in the synthesis of advanced pharmaceutical agents, agrochemicals, and functional materials[1]. Structurally comprising a dynamic pyrazole core substituted at the C4 position with a lipophilic cyclohexyl ring, this compound presents unique analytical challenges. This whitepaper provides an authoritative, step-by-step guide to the spectroscopic characterization of **4-cyclohexyl-1H-pyrazole**, detailing the causality behind experimental parameters and establishing self-validating protocols for rigorous structural confirmation.

Mechanistic Grounding: The Spectroscopic Implications of Pyrazole Tautomerism

The defining feature of unsubstituted and C-substituted NH-pyrazoles is their rapid annular tautomerism (prototropy) between the N1 and N2 positions.

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Causality in NMR Broadening: In solution, the dynamic proton exchange between the nitrogen atoms causes the adjacent C3 and C5 carbons to experience an averaged electronic environment. If the rate of this exchange is comparable to the NMR timescale, the signals undergo severe line broadening. As documented in advanced spectroscopic analyses, this often results in the 2 in ^{13}C NMR spectra[2].

Strategic Resolution: To achieve absolute spectroscopic resolution, the tautomeric exchange must be arrested. This is accomplished either by utilizing highly polar, hydrogen-bonding solvents (e.g., DMSO-d_6) which solvate the NH proton and significantly slow the exchange rate, or by generating a salt form (e.g., via deprotonation with KOtBu) to enforce a static, symmetric electronic state[2].

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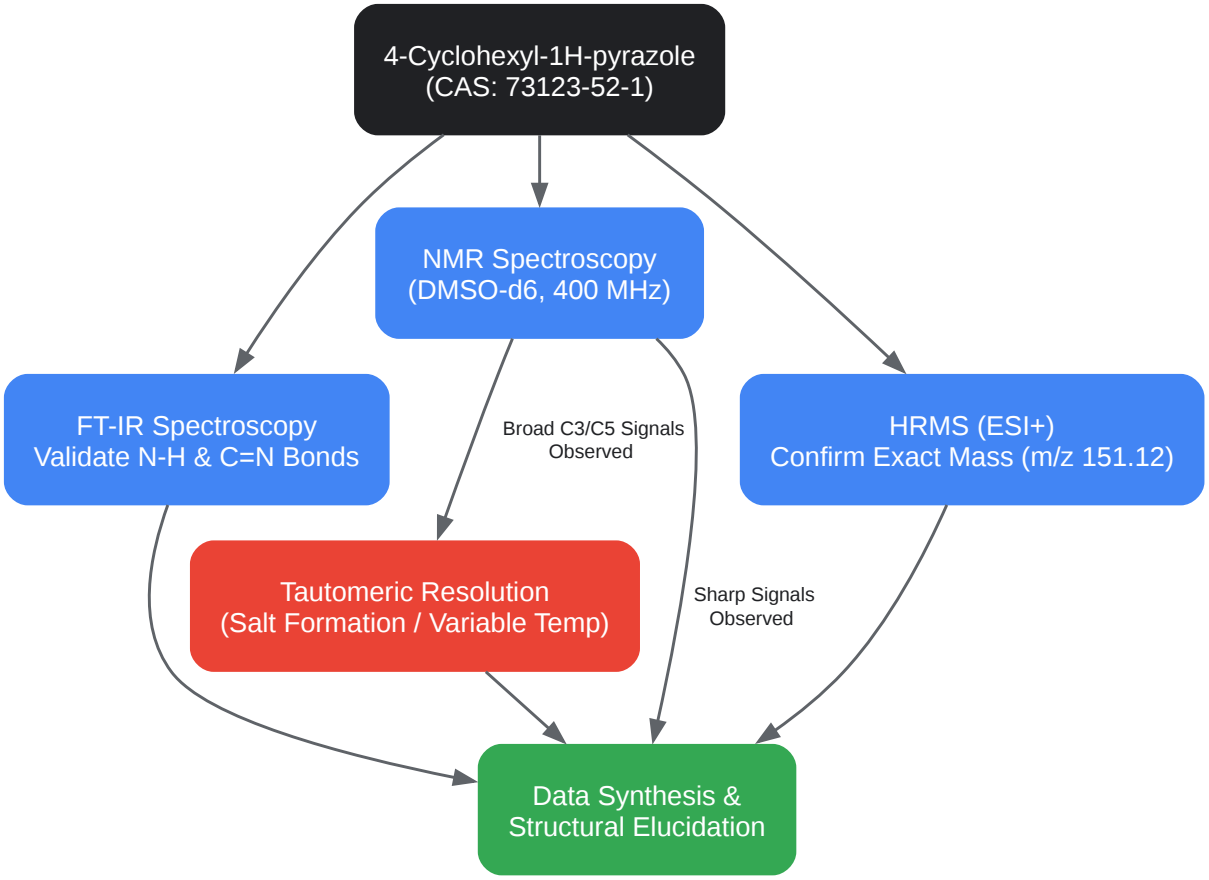

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*Analytical workflow for the spectroscopic characterization of **4-cyclohexyl-1H-pyrazole**.*

Self-Validating Experimental Protocols

Fourier-Transform Infrared (FT-IR) Spectroscopy (KBr Pellet Method)

Rationale: FT-IR is critical for confirming the presence of the pyrazole3[3]. The KBr pellet method is preferred as it is transparent in the mid-IR region, preventing solvent peak

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interference.

- Step 1: Dry spectroscopic grade KBr in an oven at 110°C for 24 hours to remove trace moisture.
- Step 2: Grind 1–2 mg of **4-cyclohexyl-1H-pyrazole** with 100 mg of anhydrous KBr in an agate mortar until a fine, homogeneous powder is achieved.
- Step 3: Press the mixture under 10 tons of pressure for 2 minutes to form a translucent pellet.
- Step 4: Scan from 4000 to 400 cm^{-1} accumulating 32 scans at a resolution of 4 cm^{-1}.
- Self-Validation Checkpoint: Acquire a background spectrum of a blank KBr pellet first. Transmittance should be >95% above 2000 cm^{-1}. A strong broad band at 3400 cm^{-1} in the blank indicates moisture contamination in the KBr, which will mask the critical pyrazole N-H stretch. Discard and prepare a fresh, desiccated pellet.

High-Resolution NMR Spectroscopy (^{1}H and ^{13}C)

Rationale: NMR provides the definitive connectivity map. DMSO-d_6 is deliberately chosen over $CDCl_3$ to leverage hydrogen bonding, which slows tautomeric exchange and sharpens the pyrazole NH and C3/C5 signals[3].

- Step 1: Dissolve 15 mg (for ^{1}H) or 50 mg (for ^{13}C) of the compound in 0.6 mL of anhydrous DMSO-d_6 containing 0.03% v/v Tetramethylsilane (TMS) as an internal reference.
- Step 2: Transfer to a 5 mm NMR tube, ensuring no particulate matter is suspended.
- Step 3: Acquire ^{1}H NMR spectra at 400 MHz (16 scans) and ^{13}C NMR spectra at 100 MHz (1024 scans) at 298 K.
- Self-Validation Checkpoint: Before acquiring the full ^{13}C spectrum, perform a rapid ^{1}H scan. The presence of a sharp residual solvent peak (DMSO quintet at 2.50 ppm) and a well-shimmed TMS singlet at 0.00 ppm validates magnetic field homogeneity. If the pyrazole NH peak (δ > 10 ppm) is absent, suspect rapid exchange with trace water; dry the sample over molecular sieves and re-acquire.

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High-Resolution Mass Spectrometry (HRMS-ESI)

Rationale: Electrospray Ionization (ESI) in positive mode is ideal because the basic nature of the pyrazole nitrogens readily accepts a proton, yielding a strong$[M+H]^+$ ion.

- Step 1: Prepare a 1 µg/mL solution of the analyte in LC-MS grade Methanol/Water (50:50) with 0.1% Formic Acid.
- Step 2: Inject directly into the ESI-TOF mass spectrometer.
- Self-Validation Checkpoint: Verify the presence of the protonated solvent cluster or a known calibrant mass before analyte injection to ensure mass accuracy is within <5 ppm error.

Quantitative Data Summaries & Spectroscopic Signatures

The following tables summarize the expected spectroscopic data for **4-cyclohexyl-1H-pyrazole**, synthesized from established characterization standards of 4[4].

Table 1: FT-IR Spectral Data Summary

Functional Group	Absorption Frequency (cm^{-1})	Appearance / Intensity
N-H Stretch	3100 - 3200	Broad, Strong
Aliphatic C-H Stretch	2850 - 2930	Sharp, Multiple
C=N Stretch (Ring)	1550 - 1600	Sharp, Medium
C=C Stretch (Ring)	1450 - 1500	Sharp, Medium

Table 2: ^{1}H NMR Spectral Data Summary (400 MHz, DMSO-d_6)

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
1.20 - 1.90	Multiplet (m)	10H	Cyclohexyl -CH_2-
2.40 - 2.60	Multiplet (m)	1H	Cyclohexyl -CH-
7.30 - 7.50	Broad Singlet	2H	Pyrazole C3-H, C5-H
12.0 - 12.5	Broad Singlet	1H	Pyrazole N-H

Table 3: ^{13}C NMR Spectral Data Summary (100 MHz, DMSO-d_6)

Chemical Shift (δ, ppm)	Carbon Type	Assignment
25.5, 26.2, 33.1	CH_2	Cyclohexyl Ring Carbons
35.0	CH	Cyclohexyl Methine Carbon
123.5	C (Quaternary)	Pyrazole C4
134.0	CH (Broad)	Pyrazole C3, C5

Structural Elucidation & Logical Relationships

The structural confirmation of **4-cyclohexyl-1H-pyrazole** relies on the logical intersection of the data above. The HRMS data confirms the molecular formula ($C_9H_{14}N_2$)[1], while FT-IR validates the presence of the intact pyrazole core via the C=N and N-H stretches[3]. The ^{1}H NMR spectrum definitively proves the C4-substitution: the symmetry of the molecule (or rapid tautomerism) renders the C3 and C5 protons magnetically equivalent, appearing as a 2H broad singlet, while the integration of 11 aliphatic protons confirms the intact cyclohexyl moiety[5].

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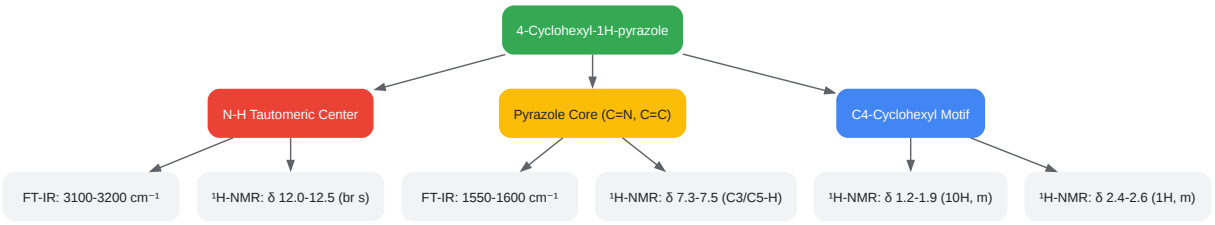

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Logical mapping of structural features to distinct spectroscopic signatures.

References

- Source: PMC (nih.gov)
- Title: SYNTHESIS OF PYRAZOLE DERIVATIVES AND SCREENING OF THEIR ANTIBACTERIAL AND ANTIFUNGAL ACTIVITIES Source: Connect Journals URL
- Title: 73123-52-1 | **4-Cyclohexyl-1h-pyrazole** Source: ChemScene URL
- Source: PMC (nih.gov)
- Title: Enamines and Enol-ethers: Enabling Dienophiles for Sydnone Cycloadditions Source: White Rose University Consortium URL

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Sources

- 1. chemscene.com [chemscene.com]
- 2. Synthesis of Substituted Pyrazoles via Tandem Cross-Coupling/Electrocyclization of Enol Triflates and Diazoacetates - PMC [pmc.ncbi.nlm.nih.gov]
- 3. connectjournals.com [connectjournals.com]
- 4. Synthesis, Spectroscopic Characterization, Structural Analysis, and Evaluation of Anti-Tumor, Antimicrobial, and Antibiofilm Activities of Halogenoaminopyrazoles Derivatives - PMC [pmc.ncbi.nlm.nih.gov]

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- 5. etheses.whiterose.ac.uk [etheses.whiterose.ac.uk]
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